

# Safeguarding Your Research: Proper Disposal of Fmoc-D-Asp(OAll)-OH

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## Compound of Interest

Compound Name: *Fmoc-d-asp(oall)-oh*

Cat. No.: B557736

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A comprehensive guide for laboratory professionals on the safe handling and disposal of **Fmoc-D-Asp(OAll)-OH**, ensuring a secure research environment and regulatory compliance.

This document provides essential safety and logistical information for the proper disposal of **Fmoc-D-Asp(OAll)-OH**, a key reagent in peptide synthesis. Adherence to these procedures is critical for minimizing environmental impact and ensuring the personal safety of laboratory personnel.

## Key Chemical and Safety Data

Understanding the properties of **Fmoc-D-Asp(OAll)-OH** is the first step toward safe handling and disposal. The following table summarizes its key characteristics.

Property	Value
CAS Number	177609-12-0[1][2][3]
Molecular Formula	C22H21NO6[1][2][3][4]
Molecular Weight	395.41 g/mol [2][4]
Appearance	Solid[4]
Storage Temperature	2-8°C
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [4]

## Immediate Safety and Handling Protocols

Before beginning any disposal procedure, ensure all necessary personal protective equipment (PPE) is worn to prevent exposure.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[1]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat is mandatory to protect against skin contact.
- Respiratory Protection: In case of dust generation, a dust respirator or a self-contained breathing apparatus should be used.[1]

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risks.[1]

In Case of Exposure:

- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen and seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[1]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

## Step-by-Step Disposal Procedure

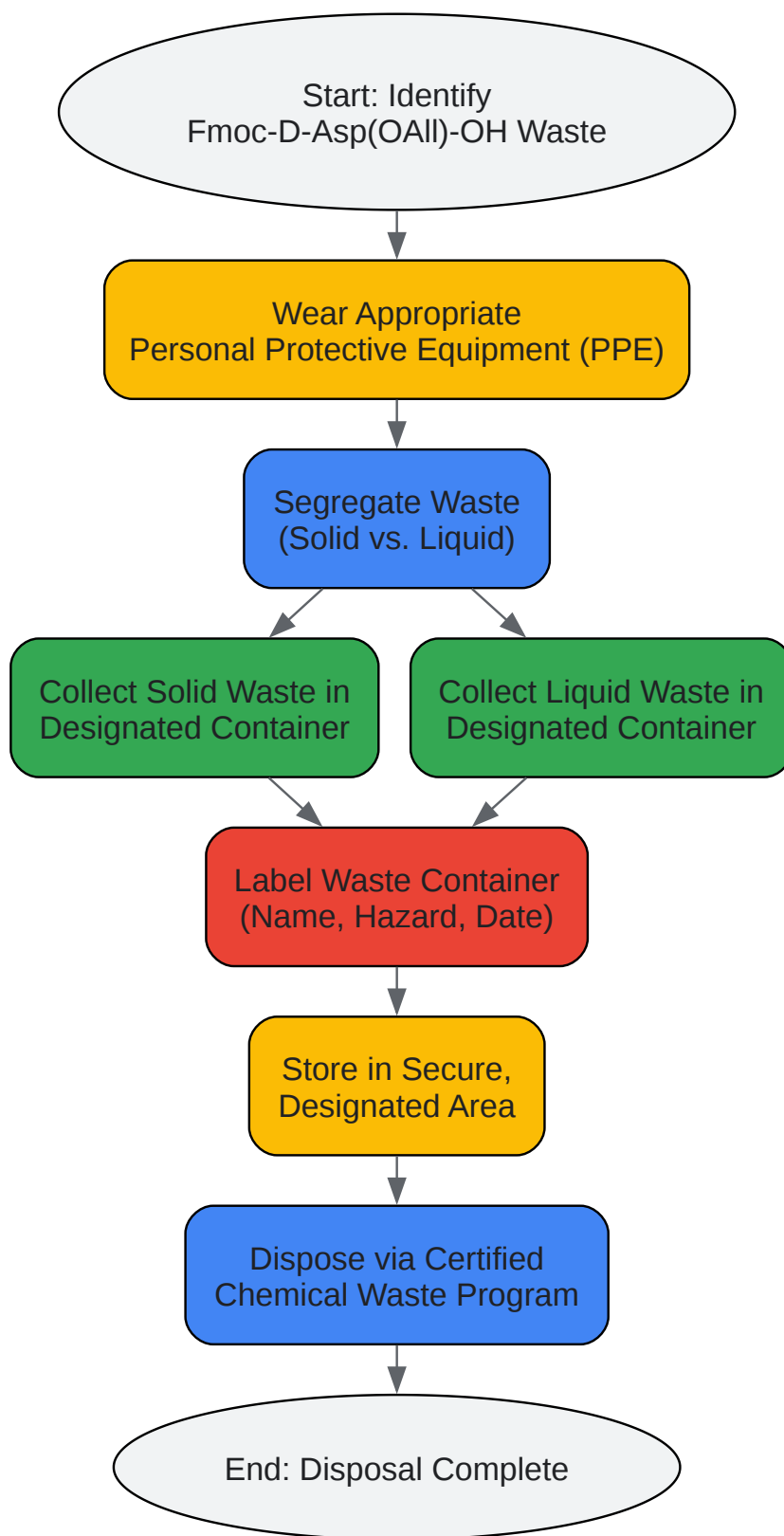
The proper disposal of **Fmoc-D-Asp(OAll)-OH** and its contaminated materials is crucial. Under no circumstances should this chemical be disposed of down the drain or in regular waste streams.

- Segregate Waste: Keep **Fmoc-D-Asp(OAll)-OH** waste separate from other chemical waste streams to prevent potentially hazardous reactions.
- Solid Waste Collection:
  - Carefully collect unreacted **Fmoc-D-Asp(OAll)-OH** powder and any contaminated disposable items (e.g., weighing paper, pipette tips, gloves) into a designated, chemically resistant container with a secure lid.
- Liquid Waste Collection:
  - Solutions containing **Fmoc-D-Asp(OAll)-OH** should be collected in a separate, clearly labeled, and sealed container for liquid chemical waste.
  - Depending on the solvent used, this may need to be designated as halogenated or non-halogenated waste.
- Container Labeling:
  - Clearly label the waste container as "Hazardous Waste" and include the full chemical name: **"Fmoc-D-Asp(OAll)-OH"**.

- Indicate the approximate quantity and date of accumulation.
- Temporary Storage:
  - Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials, pending pickup by your institution's environmental health and safety (EHS) department.
- Final Disposal:
  - Arrange for the disposal of the hazardous waste through your institution's certified chemical waste disposal program. Ensure compliance with all local, state, and federal regulations.

## Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Fmoc-D-Asp(OAll)-OH**.



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